

Safe Disposal of 2',6'-Difluoroacetophenone: A Procedural Guide

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Compound of Interest

Compound Name: 2',6'-Difluoroacetophenone

Cat. No.: B084162

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For researchers, scientists, and professionals in drug development, the proper management and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **2',6'-Difluoroacetophenone**, ensuring compliance with safety regulations and promoting a secure laboratory environment.

2',6'-Difluoroacetophenone is classified as a hazardous substance. It is a combustible liquid that is harmful if swallowed and can cause significant skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#) [\[3\]](#) Therefore, it must be handled with care, and its disposal must follow stringent protocols. Under no circumstances should this chemical be disposed of down the drain or in regular trash. [\[4\]](#)

Key Safety and Handling Information

Before handling **2',6'-Difluoroacetophenone**, it is imperative to be familiar with its properties and associated hazards.

Table 1: Physicochemical and Hazard Data for **2',6'-Difluoroacetophenone**

Property	Data	Reference(s)
CAS Number	13670-99-0	[1][2][3][5][6]
Molecular Formula	C ₈ H ₆ F ₂ O	[3][5]
Molecular Weight	156.13 g/mol	[5][6][7]
Appearance	Colorless to light yellow liquid	[2][6][7]
Flash Point	77 °C (170.6 °F) - closed cup	[2][6][7]
Density	1.197 g/mL at 25 °C	[2][7]
Boiling Point	76-79 °C at 15 mmHg	[2][5][7]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2][3][6]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases	[1]

Operational Protocol for Waste Collection and Storage

The primary and mandatory disposal route for **2',6'-Difluoroacetophenone** is through an approved hazardous waste management service.[1][6][8] The following protocol details the necessary steps for its collection and temporary storage within the laboratory pending pickup.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[1][2] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][3]

2. Waste Container Selection:

- Use a designated, leak-proof, and chemically compatible waste container.[9] A high-density polyethylene (HDPE) or glass container with a secure screw cap is recommended.

- Ensure the container is clean and dry before adding any waste.
- Do not use metal containers, as acids (which could be present in other waste streams) should never be put into steel containers.[\[10\]](#)

3. Waste Segregation:

- Crucially, do not mix **2',6'-Difluoroacetophenone** waste with incompatible materials.[\[10\]](#) It should be collected separately from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)
- It is best practice to collect halogenated organic waste separately from non-halogenated waste, as this can facilitate proper disposal and recycling by the waste management facility.

4. Labeling the Waste Container:

- Immediately label the waste container with the words "Hazardous Waste."[\[9\]](#)
- Clearly list all contents, including "**2',6'-Difluoroacetophenone**" and any other chemicals present in the waste stream (e.g., solvents used for rinsing).
- Indicate the approximate percentage of each component.
- Include the date when the first drop of waste was added to the container.

5. Accumulation in a Satellite Accumulation Area (SAA):

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.[\[9\]](#)[\[10\]](#)
- The SAA should be a secondary containment unit (e.g., a chemical-resistant tray or tub) to contain any potential leaks.
- Keep the waste container closed at all times, except when adding waste.[\[9\]](#)[\[10\]](#)

6. Arranging for Disposal:

- Once the container is full or waste is no longer being generated, contact your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup.[\[9\]](#)
- Follow all institutional procedures for waste handover.

Emergency Procedures

- Spills: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand).[\[1\]](#) Collect the contaminated absorbent material into a suitable, closed container for disposal as hazardous waste.[\[1\]](#) Ensure the area is well-ventilated. For large spills, evacuate the area and contact your EHS department immediately.
- Exposure:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[1\]](#)
 - Skin: Wash off immediately with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[1\]](#)
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
 - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[1\]](#)

Disposal Workflow Diagram

The following diagram outlines the decision-making and operational workflow for the proper disposal of **2',6'-Difluoroacetophenone**.

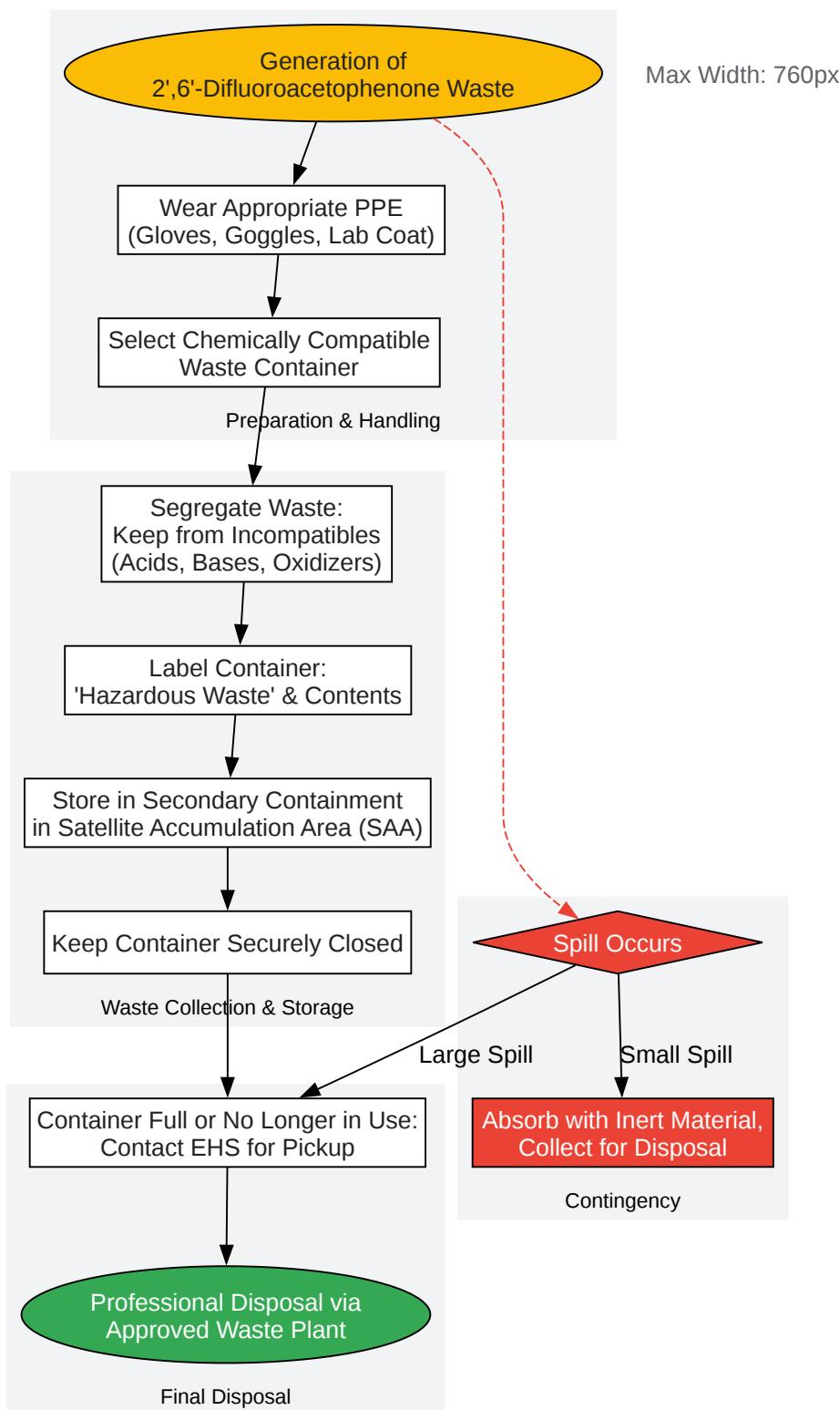


Figure 1: Disposal Workflow for 2',6'-Difluoroacetophenone

[Click to download full resolution via product page](#)**Caption: Disposal Workflow for 2',6'-Difluoroacetophenone.**

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